

"1-(3-Dimethylaminopropyl)piperazine" molecular weight and formula

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Compound of Interest

Compound Name: 1-(3-Dimethylaminopropyl)piperazine

Cat. No.: B1273179

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An In-Depth Technical Guide to **1-(3-Dimethylaminopropyl)piperazine**: Properties, Synthesis, and Applications

Introduction

1-(3-Dimethylaminopropyl)piperazine, identified by CAS Number 877-96-3, is a bifunctional organic compound that has garnered significant interest within the realms of organic synthesis and medicinal chemistry.[1][2] Its molecular architecture, featuring a piperazine ring coupled with a dimethylaminopropyl side chain, makes it a versatile building block and a valuable intermediate in the synthesis of complex molecules.[2] The piperazine moiety is a privileged scaffold in drug discovery, appearing in numerous FDA-approved pharmaceuticals, where it is often employed to modulate physicochemical properties such as aqueous solubility and to serve as a linker for pharmacophoric groups.[3][4] This guide provides a comprehensive technical overview of **1-(3-Dimethylaminopropyl)piperazine**, detailing its physicochemical properties, synthesis, chemical reactivity, applications, and safety protocols for researchers, scientists, and drug development professionals.

Section 1: Physicochemical Properties and Identification

The fundamental characteristics of a chemical reagent are critical for its effective use in research and development. The identity and purity of **1-(3-Dimethylaminopropyl)piperazine**

are established through a combination of its chemical formula, molecular weight, and various physical constants. Commercial grades typically offer a purity of 98% or higher, as determined by Gas Chromatography (GC), ensuring minimal interference from impurities in sensitive synthetic applications.[5][6]

Table 1: Chemical Identifiers for **1-(3-Dimethylaminopropyl)piperazine**

Identifier	Value
Molecular Formula	C₉H₂₁N₃ [1][2][5][7]
Molecular Weight	171.28 g/mol [1][5][6]
CAS Number	877-96-3[1][5]
Alternate Names	N,N-Dimethyl-1-piperazinepropanamine; N,N-Dimethyl-3-piperazinopropylamine[1][5]
InChI Key	YJRGRZJKGMBHIB-UHFFFAOYSA-N[5][6]

| SMILES | CN(C)CCCN1CCNCC1[5][6][7] |

Table 2: Physical Properties of **1-(3-Dimethylaminopropyl)piperazine**

Property	Value
Appearance	Clear, light yellow liquid [2]
Boiling Point	100-102°C at 5 mmHg[8]
Density	~0.911 g/cm ³ [2]

| Refractive Index (n_{20/D}) | 1.478[5][6] |

Section 2: Synthesis and Purification

The synthesis of **1-(3-Dimethylaminopropyl)piperazine** is typically achieved through a nucleophilic substitution reaction. This standard approach offers a reliable and scalable method for producing the compound in a laboratory setting.

Principle of Synthesis

The core of the synthesis involves the N-alkylation of piperazine. Piperazine, with its two secondary amine groups, acts as a nucleophile. One of the amine groups attacks the electrophilic carbon of an alkyl halide, in this case, 3-chloro-N,N-dimethylpropanamine. A base, such as sodium bicarbonate, is used to neutralize the hydrochloric acid formed during the reaction, driving the equilibrium towards the product. Using a large excess of piperazine helps to minimize the undesired dialkylation product.

Detailed Experimental Protocol

The following protocol is adapted from established synthetic procedures.^[8]

Materials:

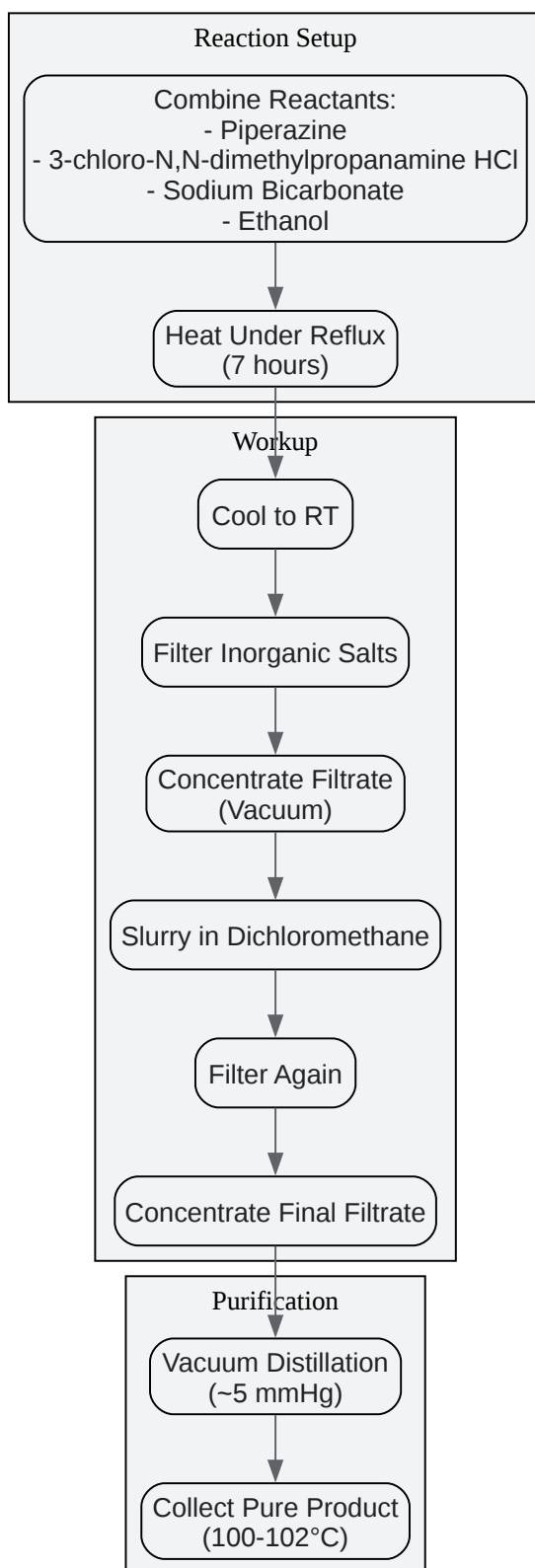
- Piperazine (1.2 mole)
- 3-chloro-N,N-dimethylpropanamine hydrochloride (0.455 mole)
- Sodium bicarbonate (1.3 mole)
- Ethanol (500 ml)
- Dichloromethane

Procedure:

- Combine 100 g (1.2 mole) of piperazine, 72 g (0.455 mole) of 3-chloro-N,N-dimethylpropanamine hydrochloride, and 110 g (1.3 mole) of sodium bicarbonate in 500 ml of ethanol in a round-bottom flask.
- Heat the mixture under reflux for 7 hours.
- Allow the reaction mixture to cool to room temperature.
- Filter the mixture to remove the inorganic salts (sodium chloride and excess sodium bicarbonate).

- Concentrate the filtrate to dryness under vacuum to remove the ethanol.
- Slurry the resulting residue in dichloromethane and filter again to remove any remaining piperazine hydrochloride.
- Concentrate the filtrate to yield the crude product.
- Purify the crude product by distillation under reduced pressure (~5 mm) to afford the final product (boiling point 100°-102°C/5 mm).^[8] The yield is reported to be approximately 44%.^[8]

Workflow for Synthesis and Purification



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Caption: Workflow for the synthesis and purification of **1-(3-Dimethylaminopropyl)piperazine**.

Section 3: Chemical Reactivity and Applications in Drug Development

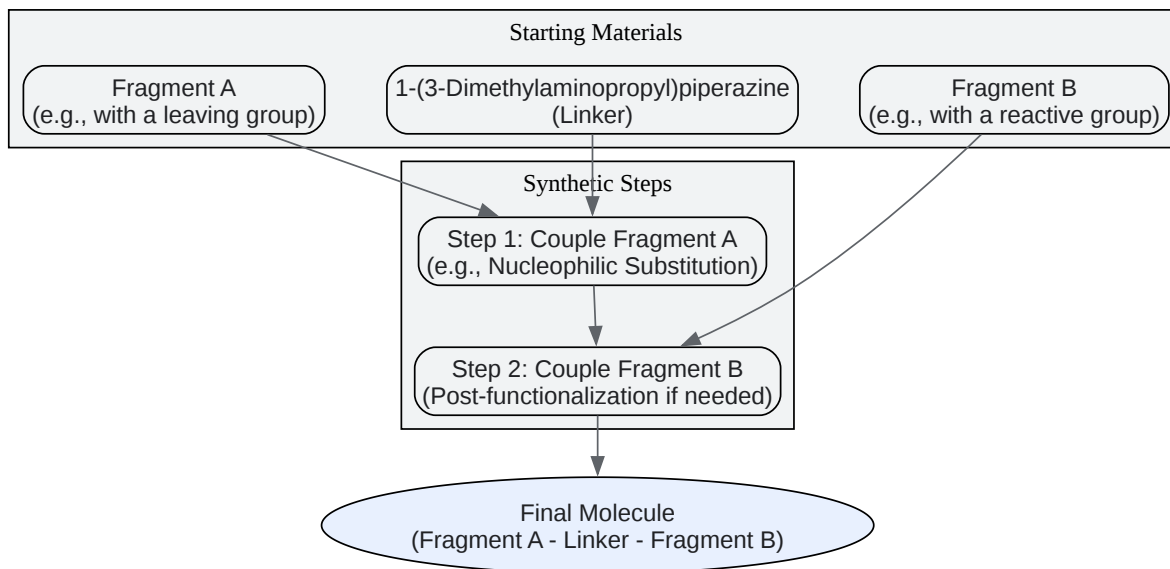
The utility of **1-(3-Dimethylaminopropyl)piperazine** stems from its bifunctional nature. The secondary amine of the piperazine ring is a potent nucleophile, readily participating in alkylation, acylation, and coupling reactions.[2] This allows for its incorporation into larger molecular frameworks. The tertiary dimethylamino group, while less reactive, enhances the basicity and polarity of the molecule, which can be crucial for modulating the pharmacokinetic properties of a drug candidate.

Role as a Synthetic Building Block

The piperazine heterocycle is a cornerstone in medicinal chemistry, and this compound provides an efficient means to introduce it, along with a flexible, basic side chain. This structural motif is often used to connect different pharmacophoric elements within a drug molecule. For instance, its derivatives have been explored in the synthesis of novel probes for the serotonin transporter (SERT).[9] In a study developing analogues of the antidepressant citalopram, related piperazine-containing structures were synthesized to probe the S1 and S2 binding sites of SERT, demonstrating the value of this scaffold in exploring structure-activity relationships.[9]

Illustrative Synthetic Pathway

The following diagram illustrates a generalized workflow where a bifunctional intermediate like **1-(3-Dimethylaminopropyl)piperazine** is used to link two molecular fragments, a common strategy in drug discovery.



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Caption: Generalized workflow showing the role of a piperazine linker in drug synthesis.

Section 4: Handling, Storage, and Safety

Due to its chemical nature, **1-(3-Dimethylaminopropyl)piperazine** must be handled with appropriate care. It is classified as an irritant and requires specific safety measures to prevent exposure.

Table 3: GHS Hazard and Precautionary Information

Category	Code	Description
Hazard Statements	H315	Causes skin irritation. [5] [6]
	H319	Causes serious eye irritation. [5] [6]
	H335	May cause respiratory irritation. [5] [6]
Precautionary Statements	P261	Avoid breathing mist/vapors. [5] [6]
	P280	Wear protective gloves/eye protection/face protection. [5]
	P302 + P352	IF ON SKIN: Wash with plenty of soap and water. [5]

| | P305 + P351 + P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[5\]](#) |

Protocol for Safe Handling

- Ventilation: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.[\[10\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.[\[5\]](#)[\[11\]](#) A respirator with a suitable filter (e.g., type ABEK) may be necessary for operations with a high risk of aerosol generation.[\[5\]](#)
- Dispensing: When transferring the liquid, avoid splashing. Use appropriate tools like pipettes or syringes.
- Exposure Response:
 - Skin Contact: Immediately remove contaminated clothing and wash the affected area thoroughly with soap and water.[\[11\]](#)

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[10]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen and seek medical attention.[10]
- Spills: Absorb small spills with an inert material (e.g., vermiculite, sand) and place it in a sealed container for chemical waste disposal.

Storage and Stability

Proper storage is essential to maintain the quality and integrity of the compound.

- Conditions: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids.[10][11]
- Container: Keep the container tightly closed to protect from moisture and air.[10][12] Some related compounds are noted to be sensitive to light, so storage in an opaque or amber container is advisable.[11][12]

Conclusion

1-(3-Dimethylaminopropyl)piperazine is a functionally rich and synthetically versatile chemical intermediate. Its well-defined physicochemical properties, straightforward synthesis, and dual-reactive sites make it a valuable tool for chemists, particularly those in drug discovery and development. The ability to introduce the pharmaceutically important piperazine motif while simultaneously providing a flexible, basic side chain allows for the systematic modification of lead compounds to optimize their biological activity and pharmacokinetic profiles. Adherence to strict safety and handling protocols is mandatory to ensure its safe and effective use in the laboratory.

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